

Comprehensive Analytical Methods for Thenylchlor Extraction and Quantification in Environmental Matrices

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Thenylchlor

CAS No.: 96491-05-3

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Introduction

Thenylchlor (C₁₆H₁₈ClNO₂S) is a **chloroacetamide herbicide** used for pre-emergence control of annual grasses and broadleaved weeds in rice crops and other upland crops. Its environmental monitoring is crucial due to its **moderate aqueous solubility** (11.0 mg/L at 20°C) and **potential for water contamination** through agricultural runoff [1]. These application notes provide validated protocols for extracting and analyzing **Thenylchlor** from soil and water samples, supporting environmental monitoring and regulatory compliance.

Chemical and Physical Properties

Table 1: Fundamental properties of **Thenylchlor** essential for method development [1]

Property	Value	Significance for Analysis
Chemical Formula	C ₁₆ H ₁₈ ClNO ₂ S	Determines detection method and fragmentation pattern

Property	Value	Significance for Analysis
Molecular Weight	323.84 g/mol	-
Water Solubility (20°C)	11.0 mg/L	Guides extraction solvent selection; indicates leaching potential
Octanol-Water Partition Coefficient (Log P)	3.53	Suggests high affinity for organic solvents; indicates potential for bioaccumulation
Vapor Pressure (20°C)	0.028 mPa	Low volatility; suitable for GC analysis without significant loss
Soil DT ₅₀ (typical)	14 days	Non-persistent; requires timely sampling
K _{oc} (Organic Carbon Partition Coefficient)	890 mL/g	Moderate soil mobility; informs extraction approach from different soil types

Sample Preparation and Extraction Protocols

Water Sample Extraction

Principle: **Thenylchlor** is efficiently extracted from water samples using organic solvent due to its non-ionic character and moderate hydrophobicity.

Materials:

- Water samples (1 L recommended)
- **Pesticide-grade acetonitrile** or dichloromethane
- Anhydrous magnesium sulfate (MgSO₄) for dehydration
- Sodium chloride (NaCl) for salting-out effect
- Solid Phase Extraction (SPE) apparatus
- C18 SPE cartridges (500 mg, 6 mL) as an alternative approach

Procedure:

- **Sample Collection and Filtration:** Collect water samples in amber glass bottles. Filter through 0.7 μm glass fiber filters to remove particulate matter.
- **Liquid-Liquid Extraction (LLE):**
 - Transfer 1 L of water to a separatory funnel.
 - Add 100 mL of pesticide-grade acetonitrile and shake vigorously for 2 minutes.
 - Add approximately 5 g of NaCl to enhance phase separation.
 - Allow phases to separate completely, then collect the organic layer.
 - Repeat extraction twice with 50 mL fresh acetonitrile.
 - Combine all organic extracts and dehydrate with 15 g anhydrous MgSO_4 .
- **Alternative Solid Phase Extraction (SPE):**
 - Condition C18 cartridge with 5 mL methanol followed by 5 mL reagent water.
 - Pass 1 L water sample through cartridge at flow rate of 5-10 mL/min.
 - Dry cartridge under vacuum for 10-15 minutes.
 - Elute **Thenylchlor** with 2×5 mL acetonitrile into collection tube.
- **Concentration:** Gently evaporate combined extracts to near dryness under a stream of nitrogen at 40°C . Reconstitute in 1.0 mL acetonitrile for GC-MS analysis.

Soil Sample Extraction

Principle: **Thenylchlor** is extracted from soil matrices using organic solvents based on QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology.

Materials:

- Soil samples (10-15 g representative sample)
- **Acetonitrile** (pesticide grade) as extraction solvent
- **QuEChERS extraction salts** (4 g MgSO_4 , 1 g NaCl, 0.5 g disodium citrate sesquihydrate, 1 g sodium citrate tribasic dihydrate)
- Centrifuge tubes (50 mL)
- **Dispersive SPE cleanup sorbents** (150 mg MgSO_4 , 25 mg primary secondary amine (PSA), 25 mg C18 per mL extract)

Procedure:

- **Sample Preparation:** Air-dry soil samples at room temperature and sieve through 2 mm mesh. Homogenize thoroughly.
- **Hydration:** Place 10 g of soil into a 50 mL centrifuge tube. Add 5 mL reagent water and vortex for 30 seconds.
- **Extraction:**

- Add 10 mL acetonitrile to hydrated soil sample.
- Shake vigorously for 1 minute to ensure complete solvent contact.
- Immediately add QuEChERS extraction salts and shake vigorously for another minute.
- Centrifuge at 4000 rpm for 5 minutes to separate phases.
- **Cleanup:**
 - Transfer 6 mL of upper acetonitrile layer to a 15 mL tube containing d-SPE sorbents.
 - Shake vigorously for 30 seconds to adsorb co-extractives.
 - Centrifuge at 4000 rpm for 5 minutes.
- **Concentration:** Transfer supernatant to a clean vial and concentrate under nitrogen stream if necessary. Reconstitute as needed for analysis.

Instrumental Analysis by GC-MS

Instrument Configuration: Gas Chromatography-Mass Spectrometry with Total Ion Chromatogram (GCMS-TIC) provides optimal sensitivity and confirmation for **Thenylchlor** analysis [2].

Table 2: Optimized GC-MS parameters for **Thenylchlor** analysis [2]

Parameter	Setting
GC System	Single Quadrupole GCMS
Column	Agilent DB-5MS (30 m × 0.25 mm × 0.25 μm)
Carrier Gas	Helium
Flow Rate	1-2 mL/min
Injection Temperature	250°C
Injection Volume	1 μL (splitless mode)
Oven Program	90°C (hold 2 min), 6°C/min to 150°C (hold 5 min), 5°C/min to 220°C (hold 5 min), 6°C/min to 290°C (hold 2 min)
Total Run Time	49.6 minutes

Parameter	Setting
MS Source Temperature	230°C
MS Quad Temperature	150-155°C
Solvent Delay	3.00 minutes
Ionization Mode	Electron Impact (EI, 70 eV)

Identification and Quantification:

- **Target ions:** Monitor molecular ion and characteristic fragments (m/z 323.84 molecular ion)
- **Qualifier ions:** Use at least two characteristic fragment ions for confirmation
- **Calibration:** Prepare matrix-matched standards in concentration range of 0.001-1.0 µg/mL

Quality Assurance and Method Validation

Calibration and Linear Range: Prepare calibration standards in pesticide-free soil or water extract. The method demonstrates excellent linearity ($r^2 > 0.99$) in range of 0.001-1.0 µg/mL [2].

Table 3: Method performance characteristics for **Thenylchlor** analysis

Parameter	Performance Value	Acceptance Criteria
Limit of Detection (LOD)	0.78-14.74 ng/mL (ppb) [2]	-
Limit of Quantification (LOQ)	2.34-44.22 ng/mL (ppb) [2]	-
Recovery (%)	70-120% [2]	70-120% with RSD <20%
Precision (RSD)	<15-20% [2]	≤20%

Parameter	Performance Value	Acceptance Criteria
Matrix Effects	Evaluate by comparing slopes of solvent and matrix-matched calibrations	$\leq \pm 20\%$ suppression/enhancement

Quality Control Measures:

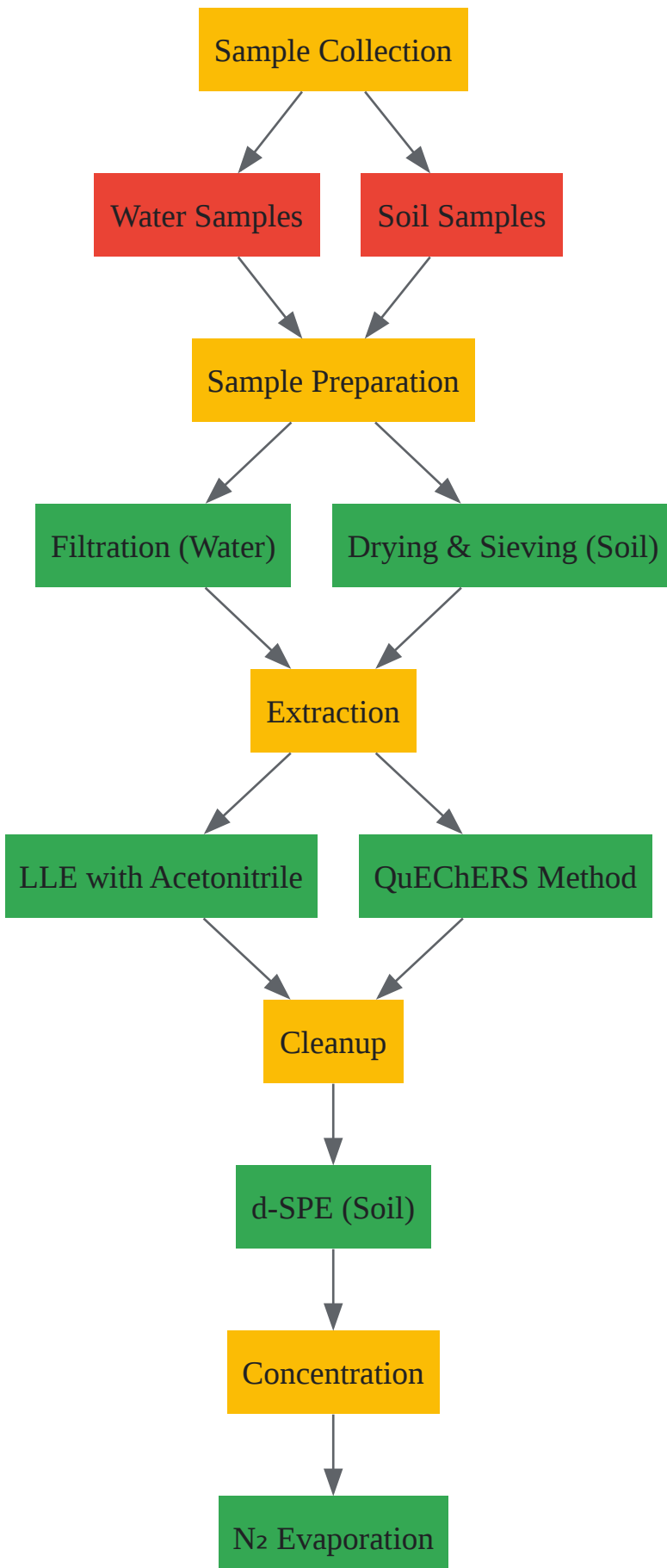
- Include procedural blanks with every batch of 20 samples
- Analyze replicates (minimum 1 per batch) with acceptance criteria of RSD <20%
- Include laboratory control samples (spiked blanks) with recovery of 70-120%
- Use internal standards (e.g., deuterated analogs) when available to correct for matrix effects

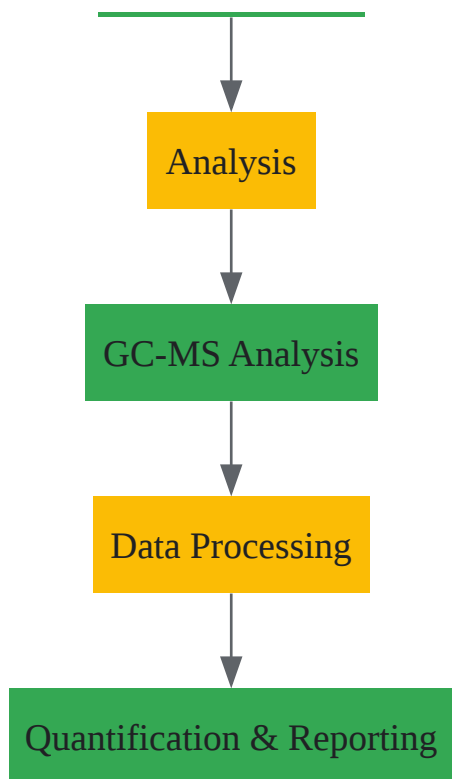
Environmental Considerations

Thenylchlor's moderate water solubility and **low soil adsorption** (K_{oc} 890 mL/g) make it mobile in the environment, with potential to contaminate water systems through runoff [1]. Understanding soil characteristics and water potential effects on herbicide availability is crucial for accurate environmental monitoring, as demonstrated in studies with similar herbicides like clomazone [3]. The **double-tube technique** for determining plant-available concentration in soil solution provides a more accurate estimate of available herbicide at solution-soil ratios representative of plant root-herbicide relationships [3].

Experimental Workflow

The following diagram illustrates the complete analytical workflow for **Thenylchlor** extraction and analysis from environmental samples:





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